

2-Amino-2-cyclopropylpropanoic Acid: A Versatile Building Block for Novel Heterocycles

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Compound of Interest

Compound Name: 2-Amino-2-cyclopropylpropanoic acid

Cat. No.: B1267573

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction:

2-Amino-2-cyclopropylpropanoic acid is a non-proteinogenic amino acid characterized by the presence of a sterically demanding cyclopropyl group attached to its α -carbon. This unique structural feature imparts significant conformational rigidity, making it an attractive building block for the synthesis of novel heterocyclic compounds in drug discovery and medicinal chemistry. The cyclopropyl moiety can influence the biological activity and pharmacokinetic properties of the resulting heterocycles by locking the conformation of flexible side chains, potentially leading to enhanced binding affinity to biological targets and improved metabolic stability.

These application notes provide an overview of the potential synthetic utility of **2-amino-2-cyclopropylpropanoic acid** in the construction of various heterocyclic scaffolds and offer detailed protocols for key synthetic transformations.

I. Synthetic Applications

The reactivity of **2-amino-2-cyclopropylpropanoic acid** is analogous to other α -amino acids, allowing its participation in a variety of well-established cyclization and multicomponent reactions to form diverse heterocyclic systems.

Synthesis of 5-Cyclopropyl-5-methylhydantoins

Hydantoins are a class of five-membered heterocyclic compounds with a wide range of biological activities, including anticonvulsant, antiarrhythmic, and anticancer properties. The Urech hydantoin synthesis provides a straightforward method for the preparation of hydantoins from α -amino acids.

Reaction Scheme:

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